

Application Notes and Protocols for Ammonium Dihydrogen Phosphate in Fire Retardant Materials

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Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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These application notes provide a comprehensive overview of the use of **Ammonium Dihydrogen Phosphate** (ADP) as a fire retardant in various materials. Detailed experimental protocols for performance evaluation are also included to facilitate research and development in this field.

Introduction to Ammonium Dihydrogen Phosphate as a Fire Retardant

Ammonium dihydrogen phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$), also known as monoammonium phosphate (MAP), is a widely utilized and effective fire retardant for a variety of combustible materials, including wood, textiles, paper, and plastics.^[1] Its efficacy stems from its ability to alter the decomposition process of the material when exposed to heat, promoting the formation of a protective char layer and releasing non-combustible gases that dilute the flammable volatiles.^[2] ADP is a cost-effective and versatile option for imparting fire resistance to otherwise flammable substrates. It is often used in combination with other substances, such as urea, to enhance its performance and durability.

Mechanism of Action

The fire retardant mechanism of **ammonium dihydrogen phosphate** operates primarily in the condensed phase through char formation and in the gas phase through the release of non-flammable gases. Upon heating, ADP undergoes thermal decomposition, initiating a series of chemical reactions that inhibit combustion.

Key steps in the fire retardant mechanism include:

- **Thermal Decomposition:** When heated to high temperatures, ADP decomposes to produce ammonia (NH_3) and phosphoric acid (H_3PO_4).
- **Gas Phase Inhibition:** The released ammonia gas is non-combustible and acts to dilute the concentration of flammable gases and oxygen in the vicinity of the flame, thereby inhibiting the combustion process. Water vapor is also released, which further cools the substrate and dilutes the fuel source.
- **Condensed Phase Charring:** The phosphoric acid acts as a catalyst in the dehydration of cellulosic and polymeric materials. This process promotes the formation of a stable, insulating char layer on the surface of the material. This char layer acts as a physical barrier, limiting the transfer of heat to the underlying material and restricting the release of flammable volatiles that fuel the fire.^[2]

Caption: Fire Retardant Mechanism of ADP.

Applications

Ammonium dihydrogen phosphate is applied to various substrates to enhance their fire resistance. The method of application depends on the material being treated.

Wood and Wood-Based Products

ADP is commonly used to treat wood and wood composites to reduce their flammability.^[3] Application is typically achieved through a vacuum-pressure impregnation process to ensure deep and uniform penetration of the fire retardant into the wood's cellular structure.^{[4][5][6]}

Textiles

Textiles, particularly those made from cellulosic fibers like cotton, can be rendered flame retardant by treatment with ADP.^{[7][8]} The fabric is typically soaked in an aqueous solution of

ADP, followed by drying and curing to fix the fire retardant to the fibers.

Polymers

ADP can be incorporated into various polymers, such as polyethylene and polypropylene, as an additive flame retardant.^{[9][10]} It is typically compounded with the polymer resin before processing (e.g., extrusion or injection molding).^[1] In intumescent formulations, ADP acts as an acid source to promote char formation.^[9]

Quantitative Data on Fire Retardant Performance

The effectiveness of **ammonium dihydrogen phosphate** as a fire retardant can be quantified using various standard fire testing methods. The following tables summarize typical performance data for different materials treated with ADP.

Table 1: Thermogravimetric Analysis (TGA) Data

Material	Treatment	Char Yield at 600°C (%)	Reference
Cotton Fabric	Untreated	~10	[11]
Cotton Fabric	Treated with ADP-based formulation	46.6	[11]
Wood (Particleboard)	Untreated	~20	[2]
Wood (Particleboard)	Treated with Ammonium Hydrogen Phosphate	>40	[2]

Table 2: Limiting Oxygen Index (LOI) Data

Material	Treatment	LOI (%)	Reference
Polypropylene (PP)	Untreated	18.5	[12]
Polypropylene (PP)	With 20% Intumescent FR (APP-based)	29.5	[12]
Wood (Pine)	Untreated	~24	[13]
Wood (Pine)	Treated with P- and N-containing compounds	67-68	[13]
Cotton Fabric	Untreated	~18	[14]
Cotton Fabric	Treated with 30 wt% ADP-based formulation	48.9	[14]

Table 3: Cone Calorimetry Data

Material	Treatment	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Reference
Wood Composite	Untreated	218	-	[15]
Wood Composite	Fire Retardant Treated	100	-	[15]
Cotton Fabric	Untreated	~200	~2.5	[7]
Cotton Fabric	Treated with Diammonium Phosphate formulation	<50	<1.0	[7]
Polyester-Cotton Blend	Untreated	~300	~10	[8]
Polyester-Cotton Blend	Treated with 10% Diammonium Phosphate	~150	~5	[8]

Table 4: UL 94 Vertical Burn Test Data for Polymers

Polymer	Flame Retardant	UL 94 Rating	Reference
Polypropylene (PP)	None	No Rating	[12]
Polypropylene (PP)	20 wt% Intumescent FR (APP-based)	V-0	[12]
Polyethylene (PE)	30-32% APP	V-0	[16]

Experimental Protocols

The following are detailed protocols for the application of ADP to various materials and for the evaluation of their fire retardant properties.

Application Protocols

Protocol 5.1.1: Vacuum-Pressure Impregnation of Wood with ADP Solution

- Preparation of Solution: Prepare a 10-20% (w/v) aqueous solution of **ammonium dihydrogen phosphate**. For enhanced performance, a co-additive like urea can be added at a 1:1 or 2:1 ADP to urea molar ratio.
- Sample Preparation: Cut wood samples to the desired dimensions (e.g., 100 x 100 x 10 mm). Dry the samples in an oven at 103 ± 2 °C to a constant weight and record the initial dry weight.
- Impregnation Process:
 - Place the wood samples in an impregnation chamber.
 - Apply an initial vacuum of approximately -0.098 MPa for 30-60 minutes to remove air from the wood structure.[\[17\]](#)
 - Introduce the ADP solution into the chamber while maintaining the vacuum until the samples are fully submerged.
 - Release the vacuum and apply a pressure of 1.0-1.5 MPa for 1-2 hours to force the solution into the wood.[\[6\]](#)
- Post-Treatment:
 - Release the pressure and drain the excess solution.
 - Remove the samples, wipe off excess solution from the surface, and weigh them to determine the wet uptake.
 - Dry the treated samples in an oven at a gradually increasing temperature, starting from 60 °C and ending at 103 ± 2 °C, until a constant weight is achieved.
- Calculation of Retention: Calculate the fire retardant retention as the percentage weight gain based on the initial dry weight of the wood.

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